

Essential Safety and Operational Guide for 2-Bromocyclohex-2-en-1-one

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Compound of Interest

Compound Name: 2-Bromocyclohex-2-en-1-one

Cat. No.: B1278525

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For Immediate Use by Laboratory Professionals

This guide provides critical safety protocols, personal protective equipment (PPE) recommendations, and detailed operational and disposal plans for the handling of **2-Bromocyclohex-2-en-1-one** (CAS No. 50870-61-6). This information is essential for researchers, scientists, and drug development professionals to ensure a safe laboratory environment.

Hazard Identification and Immediate Precautions

2-Bromocyclohex-2-en-1-one is a hazardous chemical that requires careful handling. It is classified with the following hazards^{[1][2]}:

- H302: Harmful if swallowed
- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

Furthermore, it is considered a possible human carcinogen and is reactive with strong oxidizing agents.^[3] All personnel must handle this compound with appropriate caution in a controlled laboratory setting.

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory when handling **2-Bromocyclohex-2-en-1-one**.

Protection Type	Required Equipment	Specifications and Rationale
Eye & Face Protection	Chemical safety goggles and a full-face shield.	Provides comprehensive protection against splashes and vapors, minimizing the risk of serious eye irritation.
Skin Protection	Gloves: Double-gloving with Butyl rubber or Viton™ gloves is recommended. Neoprene may be used as an outer glove. Lab Coat: A chemically resistant lab coat. Apron: A chemically resistant apron over the lab coat. Footwear: Closed-toe shoes.	Nitrile gloves offer poor resistance to halogenated hydrocarbons and ketones and should be avoided.[3][4] Butyl rubber provides excellent resistance to a wide variety of corrosive chemicals, including ketones and halogenated compounds.[3] Double-gloving provides an extra layer of protection. A chemically resistant lab coat and apron are necessary to prevent skin contact.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge is required when handling outside of a certified chemical fume hood or in the event of a spill. A full-face respirator is recommended to also provide eye and face protection.	Protects against inhalation of harmful vapors that can cause respiratory irritation.[5][6][7]

Operational and Disposal Plans: A Step-by-Step Guide

Handling Protocol

- Preparation: All work with **2-Bromocyclohex-2-en-1-one** must be conducted in a well-ventilated laboratory inside a certified chemical fume hood.^[8] Ensure that a safety shower and eyewash station are readily accessible and unobstructed.
- Donning PPE: Before handling the chemical, put on all required PPE as specified in the table above.
- Transferring: Use only non-sparking tools for transfers.^[8] Perform all transfers slowly and carefully to minimize splashing or aerosol generation.
- Post-Handling: After handling, thoroughly wash hands and any potentially exposed skin with soap and water. Decontaminate the work area within the fume hood.

Storage

Store **2-Bromocyclohex-2-en-1-one** in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.^[8]^[9] The storage temperature should be maintained as recommended by the supplier, which may include refrigeration or freezer storage.^[1]

Spill Response

- Evacuate: Alert others in the immediate area and evacuate if necessary.
- Ventilate: Ensure the chemical fume hood is operating to ventilate vapors.
- Contain: For small spills within a fume hood, use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.
- Decontaminate: Clean the spill area thoroughly. Place all contaminated materials, including absorbent pads and used PPE, into a sealed, labeled container for hazardous waste disposal.

- Large Spills: For large spills, evacuate the laboratory immediately and contact your institution's Environmental Health and Safety (EHS) department.

Disposal Plan

All waste containing **2-Bromocyclohex-2-en-1-one**, including empty containers, contaminated absorbents, and used PPE, must be treated as hazardous waste.

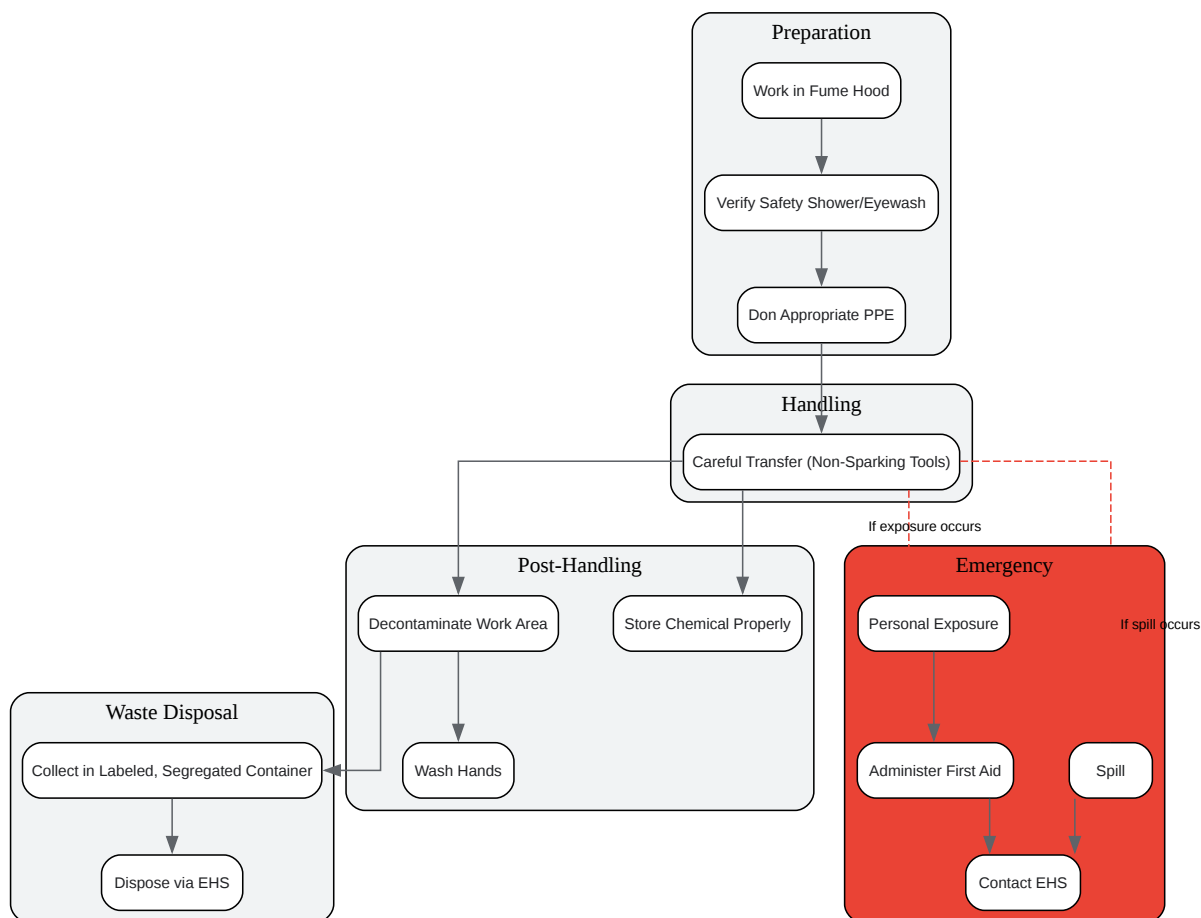
- Segregation: Collect all **2-Bromocyclohex-2-en-1-one** waste in a dedicated, properly labeled hazardous waste container. As a halogenated organic compound, it must be segregated from non-halogenated waste streams.^[10]
- Labeling: The waste container must be clearly labeled as "Hazardous Waste: Halogenated Organic Material" and list "**2-Bromocyclohex-2-en-1-one**" as a constituent.
- Disposal: Dispose of the waste through your institution's EHS-approved hazardous waste disposal program. Do not dispose of this chemical down the drain or in regular trash.^{[8][9]}

Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.^[8]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.^[8]
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.^[8]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.^[8]

Workflow and Logical Relationships

The following diagram illustrates the necessary workflow for the safe handling of **2-Bromocyclohex-2-en-1-one**, from preparation to disposal.



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Caption: Workflow for Safe Handling of **2-Bromocyclohex-2-en-1-one**.

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